

Arotinoid acid stock solution preparation and storage

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Application Notes and Protocols: Arotinoid Acid

For Researchers, Scientists, and Drug Development Professionals

Introduction

Arotinoid acid, also known as TTNPB or Ro 13-7410, is a potent and selective synthetic retinoid that acts as an agonist for retinoic acid receptors (RARs).[1][2][3][4] It exhibits high affinity for RAR subtypes (RARα, RARβ, and RARγ) and is instrumental in research related to cell differentiation, proliferation, and apoptosis.[1][5][6] Unlike endogenous retinoic acid, **Arotinoid acid** does not bind to retinoid X receptors (RXRs).[2] Its stability and high potency make it a valuable tool in cancer research and developmental biology. This document provides detailed protocols for the preparation and storage of **Arotinoid acid** stock solutions to ensure consistent and reliable experimental outcomes.

Data Summary Physicochemical Properties



| Property | Value | Reference |
|-------------------|--------------------------|-----------|
| Molecular Formula | C24H28O2 | [1][3] |
| Molecular Weight | 348.48 g/mol | [1][3] |
| CAS Number | 71441-28-6 | [1][3] |
| Appearance | Crystalline solid/Powder | [2] |

Solubility Data

| Solvent | Solubility | Notes | Reference |
|---------------------------|-------------------------|---|--------------|
| DMSO | ≥17.4 mg/mL (>50 mM) | Warming and sonication can aid dissolution. | [1] |
| DMSO | ≤ 5.7 mM | 5.7 mM | |
| DMSO | 25 mM | | |
| DMSO | 15 mg/mL (43.04 mM) | Use fresh, anhydrous DMSO for best results. | [6] |
| Ethanol | ≤ 280 μM | ≤ 280 µM | |
| Ethanol | 10 mM | | |
| Chloroform/Methanol (1:1) | 9.80 - 10.20 mg/mL | Yields a clear, colorless to light yellow solution. | - |
| Water | Insoluble | | [1][6] |

Recommended Storage Conditions



| Form | Temperature | Duration | Notes | Reference |
|--------------------------------|-------------|-----------------|---|-----------|
| Solid (as supplied) | -20°C | Up to 12 months | Protect from light. | [2] |
| Stock Solution (in DMSO) | -20°C | Several months | Aliquot to avoid repeated freeze-thaw cycles. | [1][2] |
| Stock Solution (in DMSO) | -80°C | Up to 6 months | Aliquot to avoid repeated freeze-thaw cycles. | [5] |
| Stock Solution (in Ethanol) | -80°C | Not specified | Protect from light in opaque containers. | |

Experimental Protocols Preparation of a 10 mM Arotinoid Acid Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution, a common starting concentration for many cell culture experiments.

Materials:

- Arotinoid acid (solid powder)
- Anhydrous Dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Water bath or incubator at 37°C (optional)
- Ultrasonic bath (optional)



Procedure:

- Pre-warm the Solvent: If the **Arotinoid acid** is difficult to dissolve, pre-warm the required volume of DMSO to 37°C.
- Weigh the Arotinoid Acid: In a sterile microcentrifuge tube, weigh out the desired amount of Arotinoid acid. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.48 mg of Arotinoid acid (Molecular Weight = 348.48 g/mol).
- Dissolution: Add the appropriate volume of DMSO to the **Arotinoid acid**. Vortex the solution thoroughly for 1-2 minutes.
- Aid Dissolution (if necessary): If the compound does not fully dissolve, incubate the tube at 37°C for 10-15 minutes and/or place it in an ultrasonic bath for a few minutes.[1] Visually inspect the solution to ensure there are no visible particles.
- Aliquoting: Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, light-protecting tubes. This minimizes the number of freeze-thaw cycles.
- Storage: Store the aliquots at -20°C or -80°C for long-term storage.[1][5]

General Protocol for Cell Treatment with Arotinoid Acid

This protocol provides a general workflow for treating cultured cells with **Arotinoid acid**. The optimal concentration and incubation time should be determined empirically for each cell line and experimental endpoint.

Procedure:

- Cell Seeding: Plate the cells at the desired density in a suitable culture vessel and allow them to adhere and stabilize overnight.
- Preparation of Working Solution: On the day of the experiment, thaw an aliquot of the
 Arotinoid acid stock solution at room temperature. Prepare a working solution by diluting
 the stock solution in pre-warmed cell culture medium to the desired final concentration. It is
 crucial to ensure that the final concentration of DMSO in the culture medium is non-toxic to
 the cells, typically below 0.1%.[2]



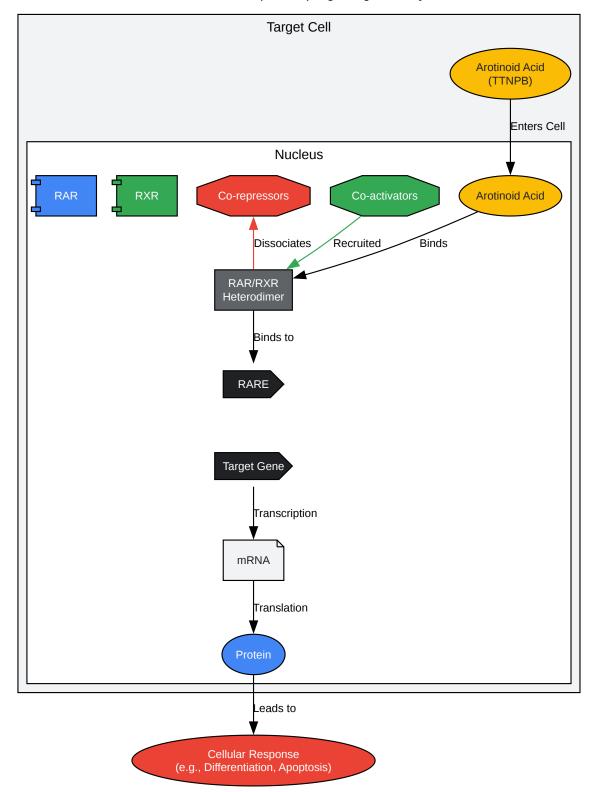
- Cell Treatment: Remove the existing culture medium from the cells and replace it with the
 medium containing the appropriate concentration of **Arotinoid acid**. Include a vehicle control
 (medium with the same final concentration of DMSO) in your experimental setup.
- Incubation: Incubate the cells for the desired period, which can range from a few hours to several days depending on the experiment.
- Downstream Analysis: Following incubation, the cells can be harvested and processed for various downstream analyses, such as cell viability assays, cell cycle analysis, protein extraction for Western blotting, or RNA extraction for gene expression studies.

Signaling Pathway and Workflow Diagrams Arotinoid Acid Signaling Pathway

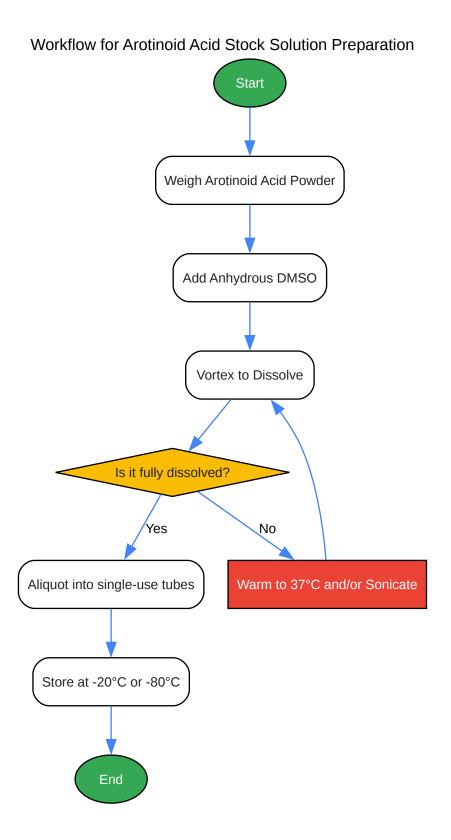
Arotinoid acid acts as a specific agonist for Retinoic Acid Receptors (RARs). Upon entering the cell and translocating to the nucleus, it binds to the RAR, which is typically heterodimerized with a Retinoid X Receptor (RXR). This binding event induces a conformational change in the receptor complex, leading to the dissociation of co-repressors and the recruitment of co-activators. The activated RAR/RXR heterodimer then binds to specific DNA sequences known as Retinoic Acid Response Elements (RAREs) in the promoter regions of target genes, thereby modulating their transcription.



Arotinoid Acid (TTNPB) Signaling Pathway







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